

An In-depth Technical Guide to 4-Benzylxy-3-ethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	4-Benzylxy-3-ethoxybenzaldehyde
Cat. No.:	B1268341

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **4-Benzylxy-3-ethoxybenzaldehyde**, a compound of interest in synthetic organic chemistry. The information is presented to support research and development activities.

Physicochemical Properties

The fundamental molecular properties of **4-Benzylxy-3-ethoxybenzaldehyde** have been determined and are summarized below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₃	[1][2][3]
Molecular Weight	256.30 g/mol	[1][4]
Monoisotopic Mass	256.10995 Da	[2]
CAS Number	60186-33-6	[1][3]
IUPAC Name	3-ethoxy-4-(phenylmethoxy)benzaldehyde	[3]

Experimental Protocols and Biological Activity

Currently, detailed experimental protocols, such as synthesis methods or analytical procedures, and specific biological activities or signaling pathway interactions for **4-Benzyl-3-ethoxybenzaldehyde** are not extensively documented in publicly accessible literature.

Researchers are encouraged to consult specialized chemical databases and scientific literature for potential applications and experimental details as they become available.

Molecular Structure and Properties Relationship

The following diagram illustrates the direct relationship between the chemical identity of **4-Benzyl-3-ethoxybenzaldehyde** and its core molecular properties.

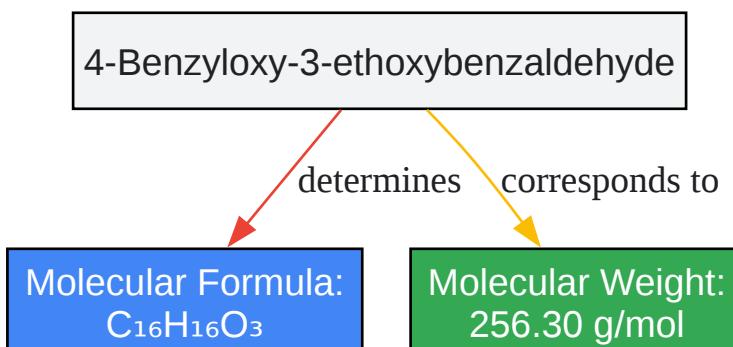


Figure 1. Molecular Properties of 4-Benzyl-3-ethoxybenzaldehyde

[Click to download full resolution via product page](#)

Figure 1. Molecular Properties of **4-Benzyl-3-ethoxybenzaldehyde**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. PubChemLite - 4-benzyl-3-ethoxybenzaldehyde (C₁₆H₁₆O₃) [pubchemlite.lcsb.uni.lu]
- 3. pschemicals.com [pschemicals.com]

- 4. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Benzylxy-3-ethoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268341#4-benzylxy-3-ethoxybenzaldehyde-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1268341#4-benzylxy-3-ethoxybenzaldehyde-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com